

The Comprehensive Guide to Phenyl-Substituted Amino Acids: Classification, Properties, and Applications

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Compound of Interest

Compound Name: (S)-2-amino-5-phenylpentanoic acid

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For Researchers, Scientists, and Drug Development Professionals

Phenyl-substituted amino acids, a diverse class of unnatural amino acids, represent a cornerstone in modern medicinal chemistry and chemical biology. By modifying the fundamental structure of phenylalanine, researchers can exquisitely tune the physicochemical and biological properties of these building blocks, leading to the development of novel therapeutics, molecular probes, and engineered proteins. This technical guide provides an in-depth exploration of the classification, key quantitative properties, and experimental analysis of phenyl-substituted amino acids, offering a vital resource for professionals in the field.

Classification of Phenyl-Substituted Amino Acids

The classification of phenyl-substituted amino acids can be systematically organized based on the nature and position of the substitution on the phenyl ring, as well as modifications to the amino acid backbone. This hierarchical classification provides a logical framework for understanding the structure-activity relationships within this compound class.

A primary classification distinguishes between substitutions on the aromatic ring and modifications of the amino acid core.

Ring-Substituted Phenylalanine Analogs

These analogs retain the fundamental L-phenylalanine scaffold but bear one or more substituents on the phenyl ring. The position of substitution is denoted using standard IUPAC nomenclature (ortho-, meta-, para- or numbered locants).

- **Halogenated Phenylalanines:** The introduction of halogen atoms (F, Cl, Br, I) can significantly alter the electronic properties and hydrophobicity of the amino acid.^[1] For instance, fluorinated phenylalanines are widely used to enhance metabolic stability and binding affinity of peptides.^[1]
- **Hydroxylated and Alkoxylated Phenylalanines:** The presence of hydroxyl or alkoxy groups introduces polarity and the potential for hydrogen bonding. Tyrosine (4-hydroxyphenylalanine) is a natural example, and its derivatives are crucial in studying signaling pathways.
- **Alkylated Phenylalanines:** The addition of alkyl groups, such as a methyl group, increases the hydrophobicity and steric bulk of the side chain.
- **Nitrated and Aminated Phenylalanines:** These substitutions introduce reactive handles for further chemical modification and can dramatically alter the electronic nature of the phenyl ring.
- **Other Functional Group Substitutions:** A vast array of other functional groups, including cyano, acetyl, and carboxyl groups, can be incorporated to fine-tune the properties of the amino acid for specific applications in drug discovery.

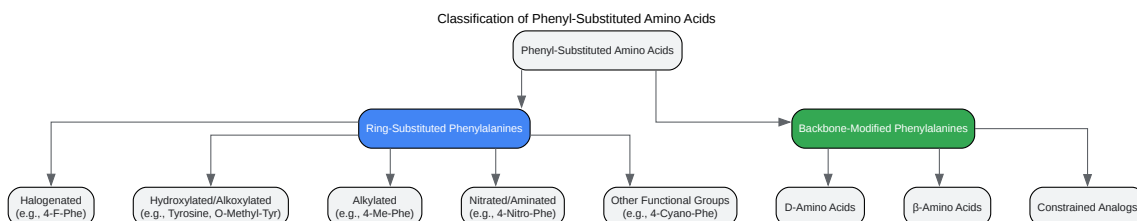
Backbone-Modified Phenyl-Substituted Amino Acids

This class includes modifications to the core amino acid structure, such as changes in stereochemistry, chain length, or the introduction of constraints.

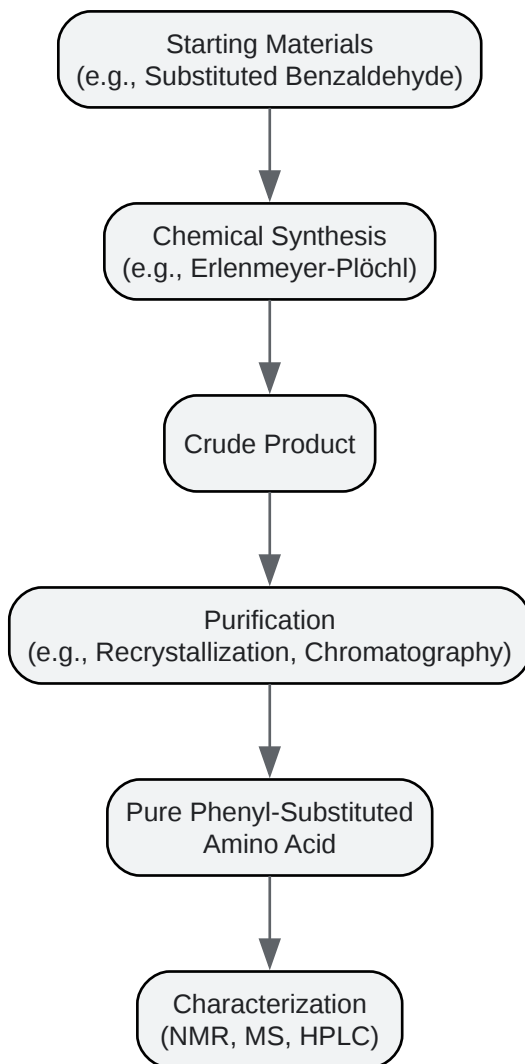
- **D-Phenylalanine Analogs:** The enantiomeric D-forms of phenyl-substituted amino acids are not recognized by proteases, leading to significantly increased stability of peptides containing them.
- **β -Amino Acid Analogs:** In β -phenylalanine derivatives, the amino group is attached to the β -carbon relative to the carboxyl group. This alteration in the backbone structure can induce specific secondary structures in peptides and enhance resistance to enzymatic degradation.

- **Constrained Analogs:** Cyclization or the introduction of bulky groups can restrict the conformational freedom of the amino acid side chain, which is a valuable strategy for designing potent and selective ligands for receptors.

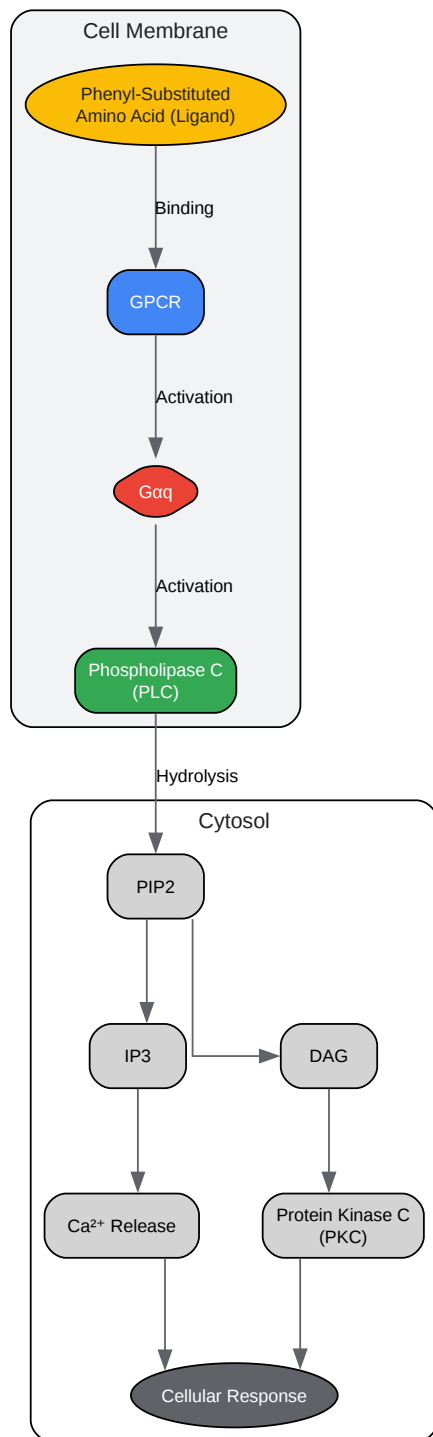
A logical diagram illustrating this classification scheme is presented below.



General Workflow for Synthesis and Purification



GPCR Signaling Pathway Activated by a Phenyl-Substituted Amino Acid

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References

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Phone: (601) 213-4426

Email: info@benchchem.com